

Pachypodol antioxidant comparison other flavonoids

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Compound Focus: Pachypodol

CAS No.: 33708-72-4

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What We Know About Pachypodol

Pachypodol is a bioactive flavonoid found in plants like Patchouli (*Pogostemon cablin*) and Clove (*Syzygium aromaticum*). The table below summarizes its documented biological activities and research status.

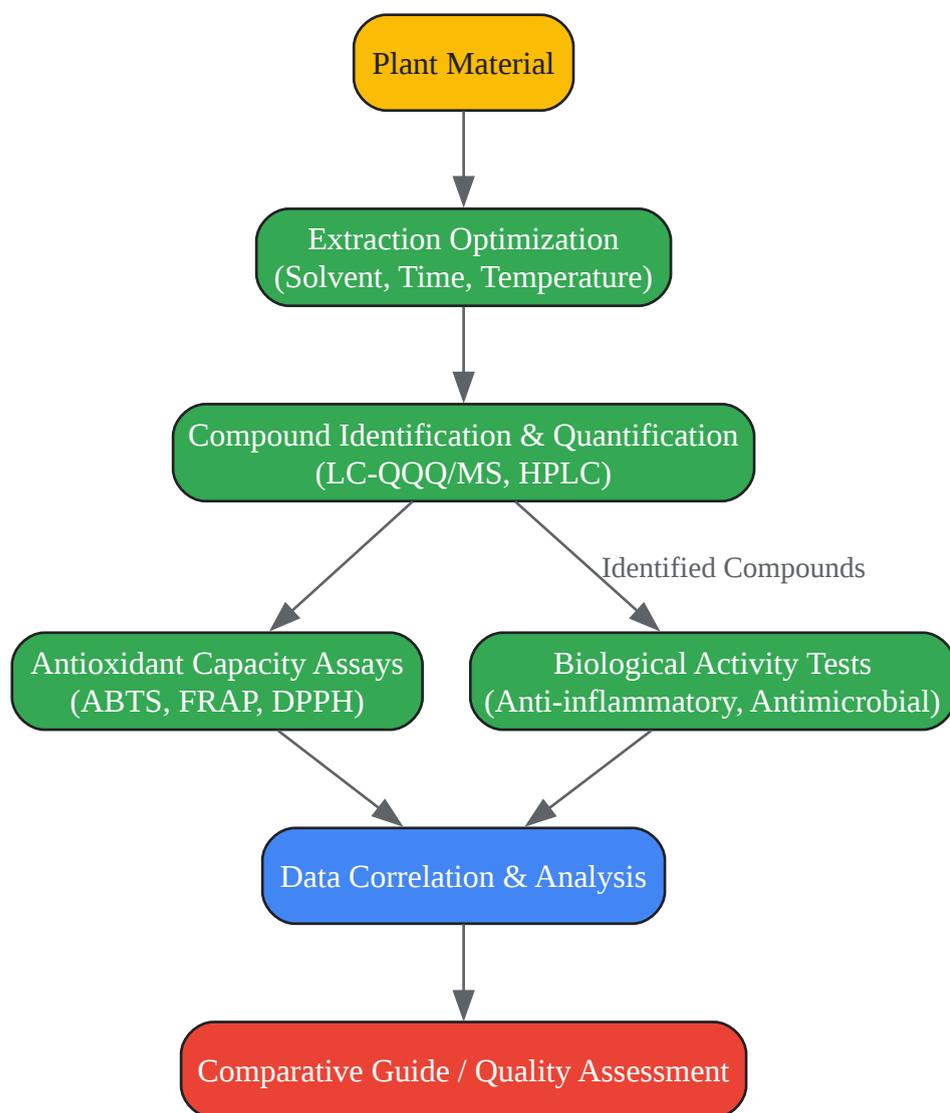
Aspect	Details
Source Plants	<i>Pogostemon cablin</i> (Patchouli) [1], <i>Syzygium aromaticum</i> (Clove) [2]
Reported Biological Activities	Antioxidant, anti-inflammatory, antimicrobial, anticancer, anti-mutagenic, antidepressant, antiemetic, antiviral, cytotoxic [1] [2]
Research Context	Studied as one of many compounds in plant extracts; detailed, isolated profiling is limited [1] [2]
Comparative Data Status	Direct quantitative comparisons of its antioxidant capacity against common flavonoids are not available in recent literature.

Experimental Protocols for Flavonoid Comparison

To objectively compare the antioxidant capacity of flavonoids like **pachypodol**, researchers use standardized assays. The methodologies below are commonly described in the literature for evaluating other flavonoids and provide a framework for how such a comparison of **pachypodol** could be conducted.

Assay Name	Measures Against	Principle & Procedure	Key Measurement
ABTS Radical Scavenging [3] [4]	ABTS•+ radical cation	Antioxidant decolorizes pre-formed blue-green ABTS•+ solution.	Absorbance loss at 734 nm; Trolox Equivalents or n-value (moles of radical neutralized per mole of antioxidant).
FRAP (Ferric Reducing Antioxidant Power) [3]	Fe ³⁺ -TPTZ complex	Antioxidant reduces ferric iron (Fe ³⁺) to ferrous iron (Fe ²⁺) in acidic conditions.	Increase in blue color intensity at 593 nm; Ascorbic Acid or Ferrous Sulfate Equivalents .
DPPH Free Radical Scavenging [5]	DPPH• radical	Antioxidant decolorizes purple methanol/ethanol DPPH solution.	Absorbance loss at 517 nm; IC₅₀ (concentration to scavenge 50% of radicals) or Ascorbic Acid Equivalents .
Cellular/Anti-hemolytic Assays [3]	Oxidants like AAPH or HOCl in cell systems	Protection of biological membranes (e.g., red blood cells) from oxidative damage.	Percentage inhibition of hemolysis or oxidation of intracellular probes.

The following diagram illustrates a typical workflow for extracting, analyzing, and comparing antioxidant activity in plant samples, which could be applied to **pachypodol** research.



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